

Boc-Dab(Aloc)-OH CAS number and molecular weight

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Compound of Interest

Compound Name: Boc-Dab(Aloc)-OH

Cat. No.: B558581

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Technical Guide: Boc-Dab(Aloc)-OH

This guide provides an in-depth overview of the chemical properties of N- α -tert-Butoxycarbonyl-N- γ -allyloxycarbonyl-L- α,γ -diaminobutyric acid, commonly known as **Boc-Dab(Aloc)-OH**. This compound is a valuable building block in peptide synthesis and drug development, incorporating two distinct orthogonal protecting groups that allow for selective deprotection strategies.

Physicochemical Data

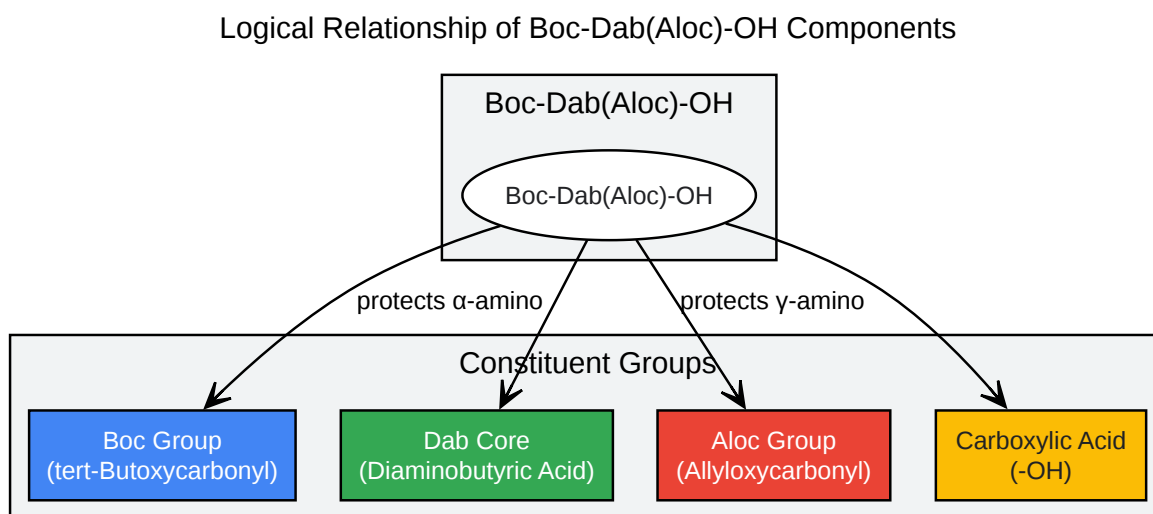
The key quantitative data for **Boc-Dab(Aloc)-OH** are summarized in the table below, providing a quick reference for researchers.

Parameter	Value	Reference
CAS Number	171820-73-8	[1]
Molecular Formula	C ₁₃ H ₂₂ N ₂ O ₆	[1]
Molecular Weight	302.32 g/mol	[1]

Molecular Structure and Protecting Groups

Boc-Dab(Aloc)-OH is a derivative of L- α,γ -diaminobutyric acid. The α -amino group is protected by a tert-butoxycarbonyl (Boc) group, which is labile under acidic conditions. The γ -amino

group is protected by an allyloxycarbonyl (Aloc) group, which is selectively removed by palladium-catalyzed reactions. This orthogonal protection scheme is crucial for the stepwise elongation of peptide chains and the introduction of modifications at specific sites.



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Caption: Molecular components of **Boc-Dab(Aloc)-OH**.

Experimental Protocols

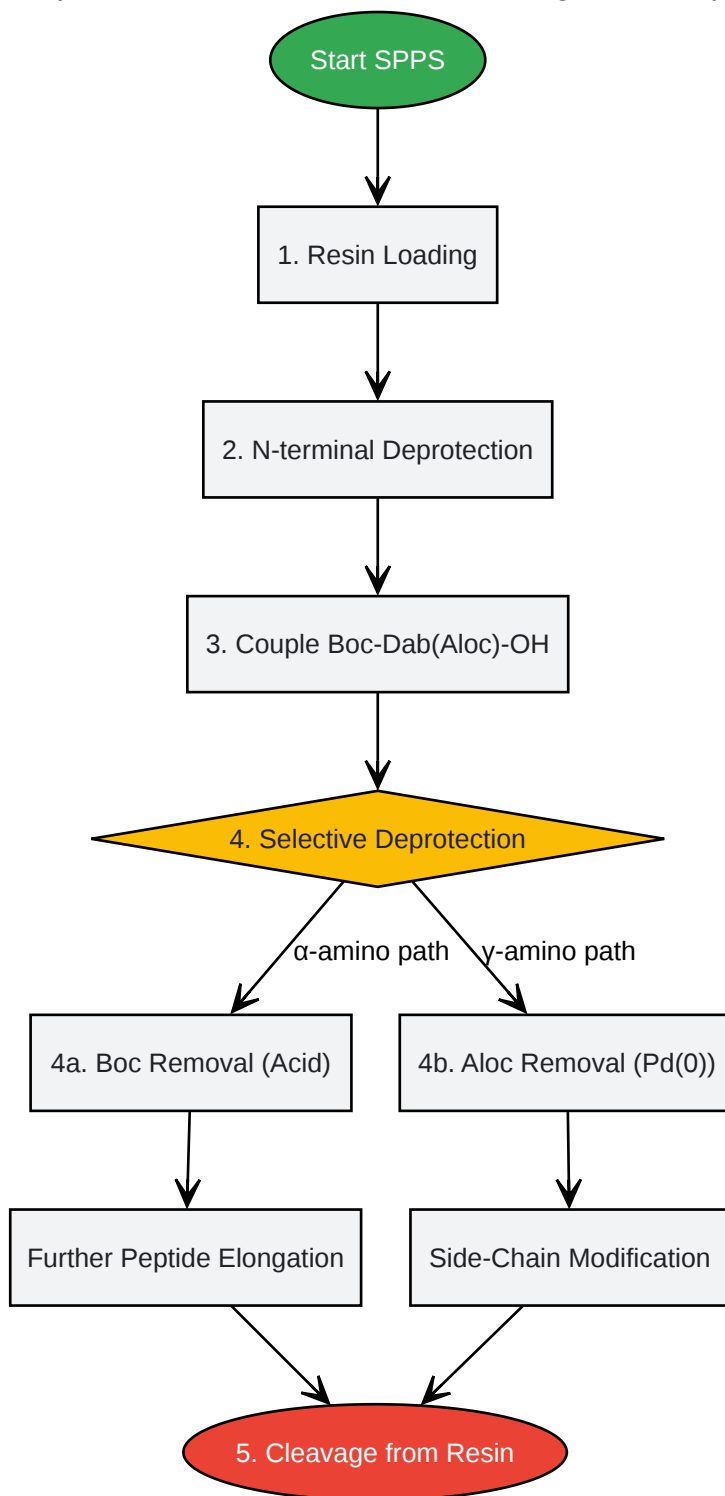
Detailed experimental protocols for the application of **Boc-Dab(Aloc)-OH** in solid-phase peptide synthesis (SPPS) are beyond the scope of this introductory guide. However, a generalized workflow is presented below to illustrate its utility.

General Workflow for Incorporation in SPPS

- **Resin Loading:** The C-terminal amino acid is attached to a solid support (resin).
- **Deprotection:** The N-terminal protecting group of the resin-bound amino acid is removed.
- **Coupling of **Boc-Dab(Aloc)-OH**:** **Boc-Dab(Aloc)-OH** is activated using a suitable coupling reagent (e.g., HBTU, HATU) and coupled to the deprotected N-terminus of the growing peptide chain.

- Selective Deprotection: The Boc or Aloc group can be selectively removed to allow for further chain elongation at the α -amino group or modification at the γ -amino group, respectively.
 - Boc Removal: Treatment with an acid such as trifluoroacetic acid (TFA).
 - Aloc Removal: Treatment with a palladium(0) catalyst, such as tetrakis(triphenylphosphine)palladium(0), in the presence of a scavenger.
- Peptide Cleavage: Once the desired peptide sequence is assembled, the peptide is cleaved from the resin, and all remaining protecting groups are removed.

General Experimental Workflow for SPPS using Boc-Dab(Aloc)-OH

[Click to download full resolution via product page](#)Caption: SPPS workflow with **Boc-Dab(Aloc)-OH**.

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References

- 1. 171820-73-8 CAS MSDS (BOC-DAB(ALOC)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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